

optimal Golvatinib concentration for endothelial cell proliferation inhibition

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Compound Focus: Golvatinib

CAS No.: 928037-13-2

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Key Quantitative Data on Golvatinib Activity

The table below summarizes the most relevant quantitative data available from scientific literature regarding **Golvatinib's** inhibitory activity.

| Assay Type | Target/Cell Process | Cell Line/System | Reported IC50 Value | Citation |
|--------------------------|---|--|---------------------|----------|
| Biochemical Kinase Assay | VEGFR-2 Phosphorylation | HUVEC (Human Umbilical Vein Endothelial Cells) | 16 nM [1] | |
| Cell-Based Assay | HGF/c-Met pathway; Cell Growth Inhibition | HUVEC (HGF-stimulated) | 17 nM [1] | |
| Cell-Based Assay | Cell Growth Inhibition | Various Tumor Cell Lines (e.g., SNU-5, Hs746T, EBC-1, MKN45) | 6.2 to 37 nM [1] | |

These values, particularly the **IC50 of 16 nM for VEGFR-2 phosphorylation in HUVECs**, serve as a critical reference point for inhibiting VEGF-driven angiogenic signaling [1]. A suggested starting concentration range for proliferation assays is **10-100 nM**.

Proposed Experimental Protocol

This protocol outlines a method to determine the optimal **Golvatinib** concentration for inhibiting endothelial cell proliferation, using HUVECs as a standard model.

Materials

- **Cell Line:** Human Umbilical Vein Endothelial Cells (HUVECs)
- **Test Compound:** **Golvatinib** (e.g., E7050), reconstituted in DMSO.
- **Control Compounds:** Sunitinib or Sorafenib (well-characterized VEGFR-2 inhibitors) [2].
- **Cell Culture Reagents:** Endothelial Cell Growth Medium (EGM-2), fetal bovine serum (FBS), phosphate-buffered saline (PBS), trypsin-EDTA.
- **Assay Kits:** Cell Titer-Glo Luminescent Cell Viability Assay or MTT assay.
- **Equipment:** CO₂ incubator, hemocytometer, multi-channel pipettes, microplate reader.

Cell Culture and Seeding

- Maintain HUVECs in EGM-2 at 37°C in a 5% CO₂ humidified atmosphere.
- Harvest cells during the logarithmic growth phase. Seed cells into a 96-well plate at a density of 5,000 cells per well in 100 µL of complete medium. Incubate for 24 hours to allow cell attachment.

Drug Treatment and Concentration Gradient

- Prepare a serial dilution of **Golvatinib** in complete medium to create a concentration gradient. A suggested range is **0.1 nM to 1000 nM**, ensuring coverage of the reported IC₅₀.
- Include control wells:
 - **Vehicle Control:** Medium with the same concentration of DMSO used for drug dilution (e.g., 0.1% DMSO).
 - **Positive Control:** A known inhibitor like Sunitinib (IC₅₀ for VEGFR2 is ~80 nM) [2].
 - **Blank:** Medium without cells for background subtraction.
- Add 100 µL of the respective drug solutions or controls to the wells after removing the old medium. Use at least triplicates for each concentration.

Incubation and Viability Assay

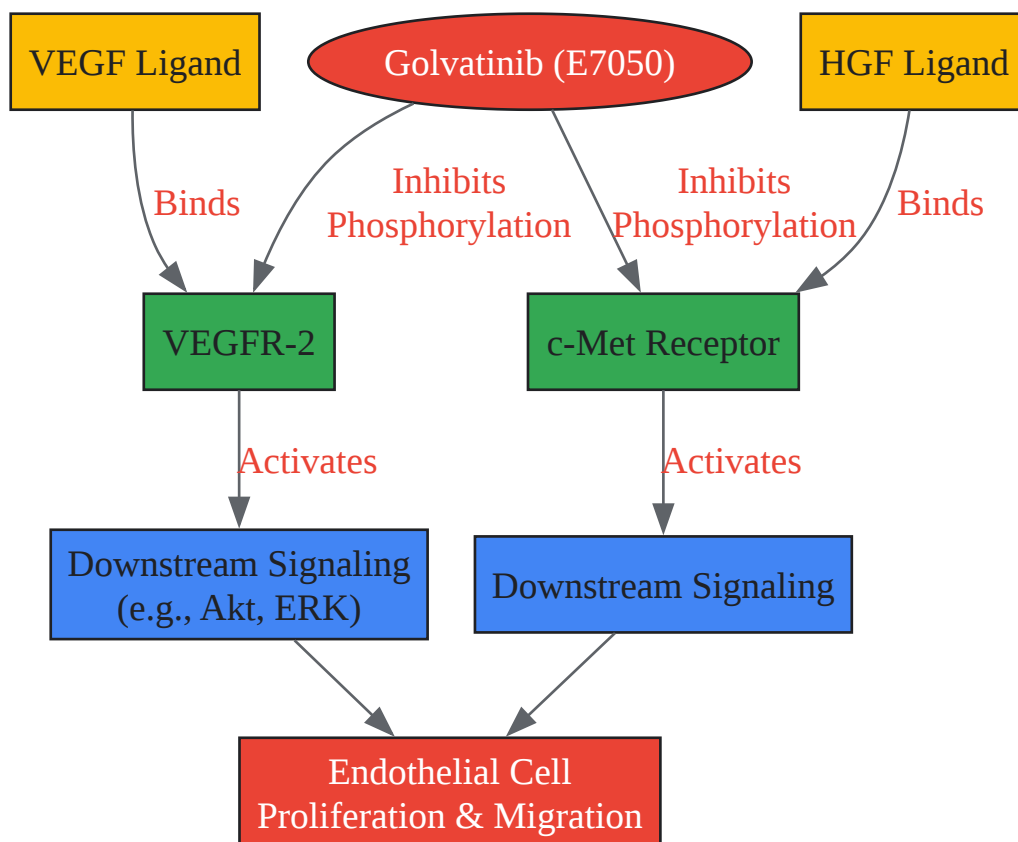
- Incubate the plate for 72 hours.
- Following incubation, assess cell viability using a Cell Titer-Glo assay according to the manufacturer's instructions. This assay measures ATP content, which is directly proportional to the number of metabolically active cells.

Data Analysis

- Measure the luminescence of each well.
- Calculate the percentage of cell proliferation inhibition using the formula: $\% \text{ Inhibition} = [1 - (\text{Luminescence}_{\{\text{Drug}\}} - \text{Luminescence}_{\{\text{Blank}\}}) / (\text{Luminescence}_{\{\text{Vehicle Control}\}} - \text{Luminescence}_{\{\text{Blank}\}})] \times 100\%$
- Use non-linear regression analysis to plot the dose-response curve and calculate the half-maximal inhibitory concentration (IC50) for **Golvatinib** in your experimental system.

Golvatinib's Mechanism of Action

The following diagram illustrates how **Golvatinib** exerts its anti-angiogenic effect by targeting key receptor tyrosine kinases.



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Critical Considerations for Researchers

- **Confirm Mechanism in Your System:** It is highly recommended to include a phospho-VEGFR2 ELISA or Western blot analysis to confirm target engagement following treatment with your determined IC50 concentration.
- **Functional Angiogenesis Assays:** To robustly confirm the anti-angiogenic effect, supplement proliferation data with functional assays such as **tube formation on Matrigel** or a **wound healing (scratch) assay** [3] [4].
- **Specificity and Off-Target Effects:** **Golvatinib** is a multi-kinase inhibitor. Be aware that its effects may not be solely due to VEGFR-2 inhibition, as it also potently targets c-Met and other kinases [1].

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